

# Essential Safety and Logistical Information for Handling O-Cresyl Glycidyl Ether

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: O-Cresyl glycidyl ether

Cat. No.: B1330400

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This document provides immediate, essential guidance for the safe handling and disposal of **O-Cresyl glycidyl ether** (CGE), tailored for research scientists and drug development professionals. The following procedures are designed to minimize risk and ensure a safe laboratory environment.

## Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **O-Cresyl glycidyl ether**.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>2</sub> [1][2][3]
Molecular Weight	164.2 g/mol [1][2][3]
Appearance	Colorless to light yellow liquid[2][3]
Flash Point	113°C (235.4°F) closed cup; 200°F (93.3°C)[1][2]
Boiling Point	498°F (259°C) at 760 mmHg[1]
Specific Gravity	1.09 at 68°F (20°C)[1]
Water Solubility	Less than 1 mg/mL at 72°F (22°C)[1]
Vapor Density	5.7 (Air = 1)[2][3]

## Operational Plan: Step-by-Step Handling Procedures

Adherence to the following step-by-step protocol is mandatory for all personnel handling **O-Cresyl glycidyl ether**.

### Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: All work with **O-Cresyl glycidyl ether** must be conducted in a well-ventilated area, preferably within a chemical fume hood with good airflow.[\[2\]](#)[\[4\]](#)
- Eye Protection: Wear safety goggles or a face shield to protect against splashes.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Skin Protection:
  - Gloves: Use nitrile or neoprene gloves for adequate skin protection.[\[4\]](#) Always inspect gloves for integrity before use.
  - Lab Coat: A buttoned lab coat must be worn at all times.
  - Protective Clothing: For larger quantities or when there is a significant risk of splashing, wear impervious clothing to prevent skin contact.[\[2\]](#)[\[6\]](#)
- Respiratory Protection: If working outside of a fume hood or if ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is required.[\[5\]](#)[\[7\]](#) A respiratory protection program that meets OSHA 1910.134 and ANSI Z88.2 requirements should be followed.[\[4\]](#)

### Safe Handling and Storage

- Receiving and Storage:
  - Upon receipt, inspect the container for any damage or leaks.
  - Store in a cool, dry, and dark place, separated from strong oxidants, strong bases, strong acids, and amines.[\[2\]](#)[\[3\]](#) The container should be tightly closed.[\[4\]](#)

- Handling:
  - Avoid contact with skin and eyes.[4]
  - Do not eat, drink, or smoke in the work area.[2]
  - Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[4]
  - Avoid generating mists or vapors.
  - This chemical is combustible; keep away from open flames and sources of ignition.[2]

## Spill Response

- Immediate Actions:
  - Evacuate the immediate area.
  - If safe to do so, remove all sources of ignition.[1][7]
- Small Spills:
  - For small spills, absorb the liquid with an inert absorbent material such as sand, earth, or absorbent paper.[1][2][7]
  - Collect the absorbed material and contaminated items into a sealed, vapor-tight plastic bag for disposal.[1][7]
- Large Spills:
  - For larger spills, isolate the spill area for at least 50 meters (150 feet) in all directions.[1][7]
  - Contact your institution's environmental health and safety (EHS) department immediately.

## Emergency Procedures

Immediate and appropriate first aid is critical in the event of exposure.

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids.[1][4] Remove contact lenses if present and easy to do.[1][2] Seek immediate medical attention, even if no symptoms are present.[1][3]
- Skin Contact: Immediately remove all contaminated clothing.[1] Wash the affected skin area with plenty of soap and water.[1][2][4] If irritation develops or persists, seek medical attention.[4]
- Inhalation: Move the exposed individual to fresh air at once.[4][8] If breathing is difficult or has stopped, provide artificial respiration (do not use mouth-to-mouth resuscitation) and seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting. If the person is conscious, give one or two glasses of water to drink.[4] Seek immediate medical attention.[4]

## Disposal Plan

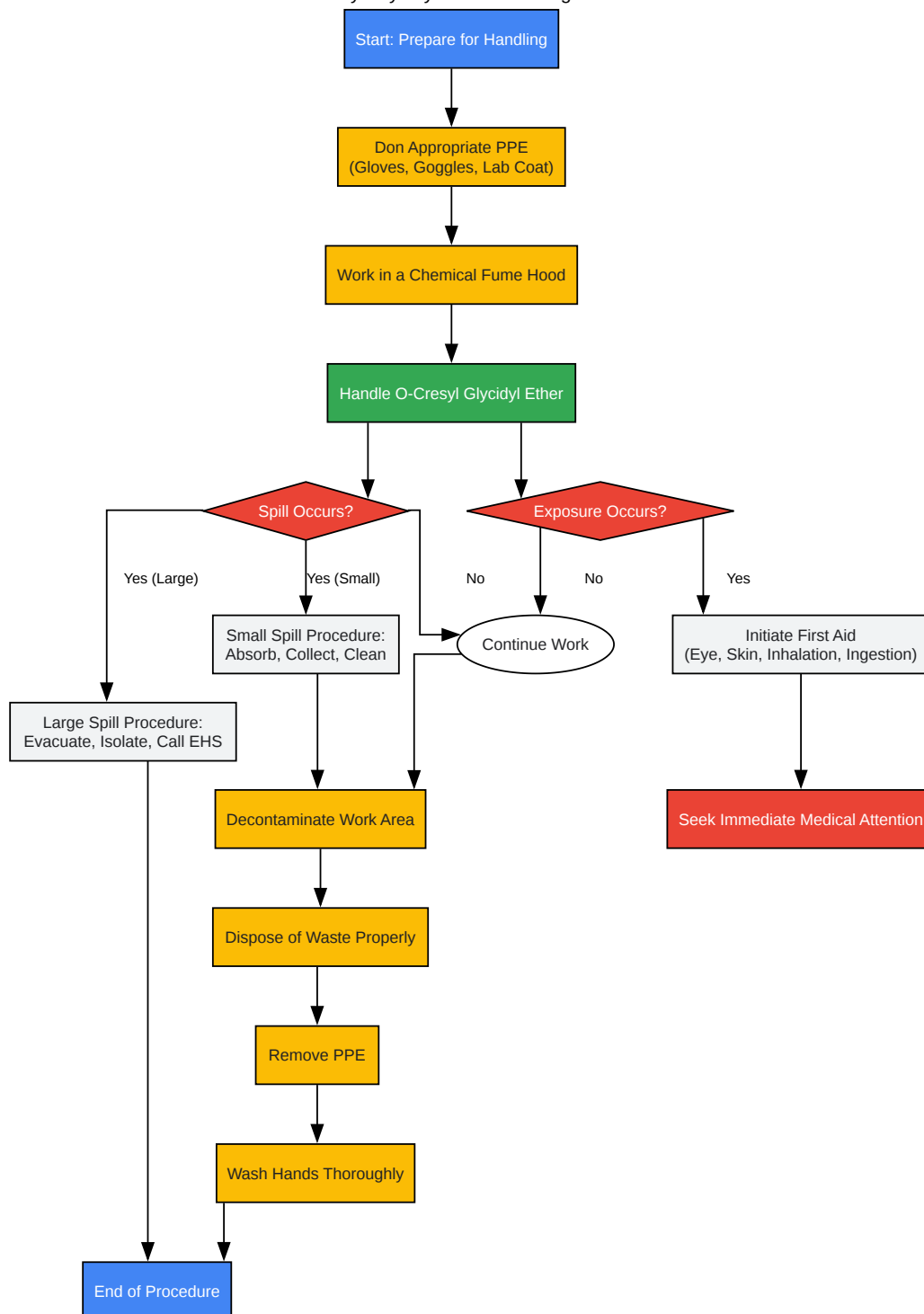
Proper disposal of **O-Cresyl glycidyl ether** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
  - All waste materials, including unused product, contaminated absorbents, and disposable PPE, must be collected in a designated, properly labeled, and sealed container.
- Disposal Method:
  - Dispose of all chemical waste in accordance with local, state, and federal regulations.[4] Do not allow the material to enter storm drains or sewer systems.[4]
  - Contact your institution's EHS department for guidance on proper disposal procedures. Do not incinerate closed containers.[4]

## Procedural Workflow

The following diagram illustrates the key decision points and actions for handling **O-Cresyl glycidyl ether**.

## O-Cresyl Glycidyl Ether Handling Workflow

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## Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)